

Technical Guide to the Safe Handling of 3-(3-bromophenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(3-bromophenyl)propanoic Acid

Cat. No.: B181663

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Authored for Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide on the safety protocols and handling procedures for **3-(3-bromophenyl)propanoic acid**. As a compound frequently utilized in synthetic chemistry and drug discovery pipelines, a thorough understanding of its hazard profile and the implementation of robust safety measures are paramount to ensuring personnel safety and experimental integrity. This guide is structured to provide not only procedural steps but also the scientific rationale behind them, empowering researchers to work with this compound confidently and safely.

Compound Identification and Key Properties

A foundational aspect of chemical safety is the unambiguous identification of the substance and its physical characteristics. This data is crucial for anticipating its behavior under laboratory conditions and for planning appropriate handling and storage strategies.

Property	Value	Source(s)
IUPAC Name	3-(3-bromophenyl)propanoic acid	[1][2]
CAS Number	42287-90-1	[1][2][3][4]
Molecular Formula	C ₉ H ₉ BrO ₂	[1][2]
Molecular Weight	229.07 g/mol	[1][3]
Appearance	White to orange solid powder	[2][3]
Melting Point	63-76 °C	[3][5]
Solubility	Insoluble in water	[5][6]
Synonyms	3-(3-Bromophenyl)propionic acid, 3-(m-bromophenyl)propionic acid	[1][5]

Hazard Analysis and GHS Classification

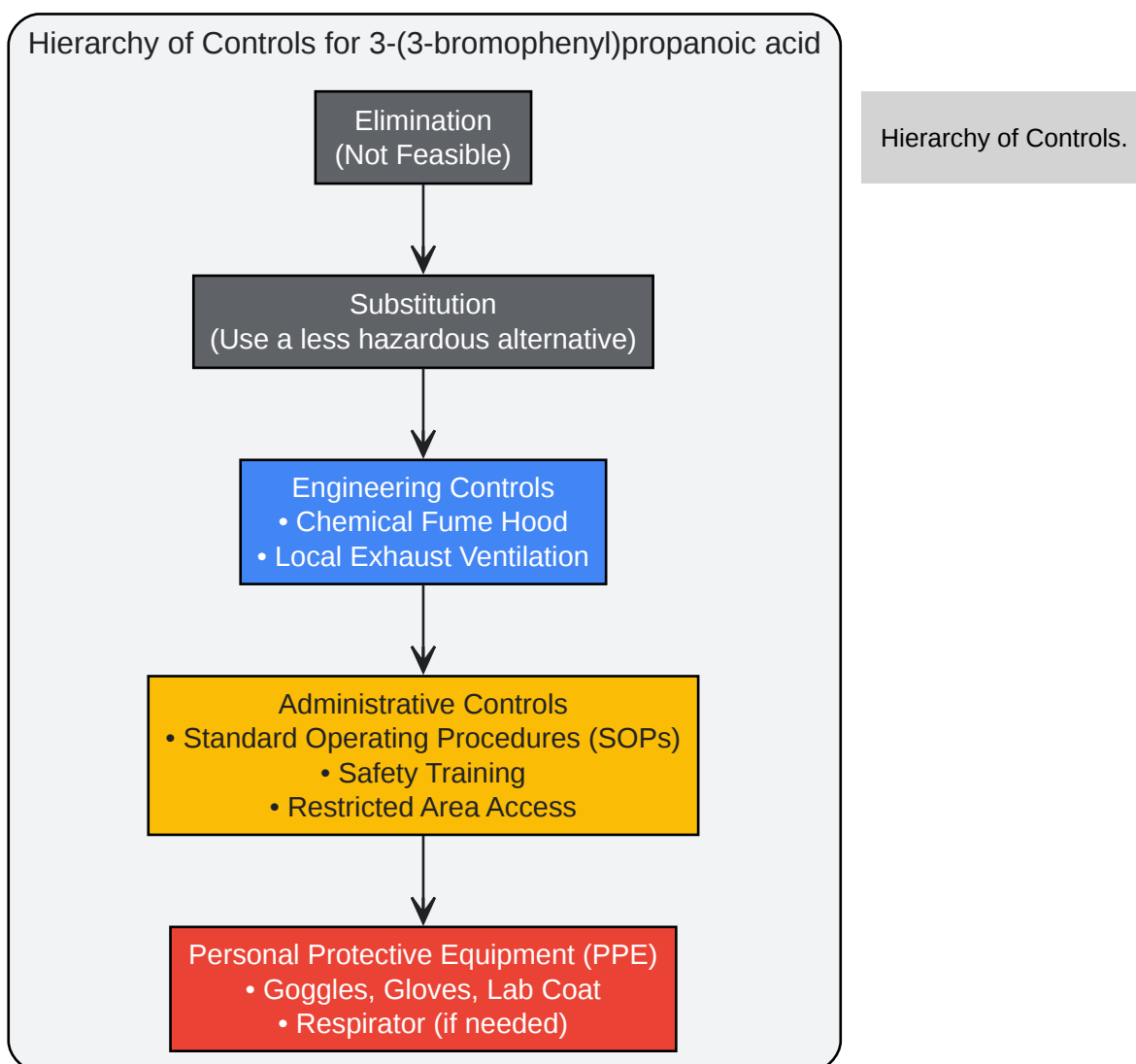
3-(3-bromophenyl)propanoic acid is classified under the Globally Harmonized System (GHS) as a hazardous substance. The following classification dictates the necessary precautions.[1][7] Understanding these hazards is the primary step in risk mitigation.

GHS Classification	Code	Description
Pictogram	GHS07 (Exclamation Mark)	[3]
Signal Word	Warning	[3]
Hazard Statements	H302	Harmful if swallowed.[1][3]
H315	Causes skin irritation.[1][5][7]	
H319	Causes serious eye irritation. [1][5][7]	
H335	May cause respiratory irritation.[1][5][7]	
Primary Hazard Classes	Acute Toxicity, Oral (Category 4)	[1][3]
Skin Irritation (Category 2)	[1][7]	
Eye Irritation (Category 2A)	[1][7]	
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	[1][7][8]	

The combined hazard statements indicate that the primary risks associated with this compound are acute toxicity upon ingestion and significant irritation to the skin, eyes, and respiratory system.[1][7] The solid, powdered form of the material increases the risk of aerosolization and subsequent inhalation, making dust control a critical safety consideration.[9][10]

Exposure Controls & Personal Protection: The Hierarchy of Controls

A systematic approach to safety, known as the Hierarchy of Controls, should be applied to minimize exposure. This framework prioritizes engineering and administrative controls over sole reliance on Personal Protective Equipment (PPE).



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Caption: The Hierarchy of Controls prioritizes safety measures from most to least effective.

Engineering Controls

The primary defense against exposure is to handle the material within a controlled environment.

- **Chemical Fume Hood:** All weighing and handling of **3-(3-bromophenyl)propanoic acid** powder must be conducted inside a certified chemical fume hood.^[11] This is non-negotiable, as it directly mitigates the risk of respiratory irritation by containing dust and aerosols.^{[5][7]}

- Ventilation: Ensure the laboratory has adequate general ventilation.[9][10]
- Safety Stations: An operational eyewash station and safety shower must be located in immediate proximity to the handling area.[10]

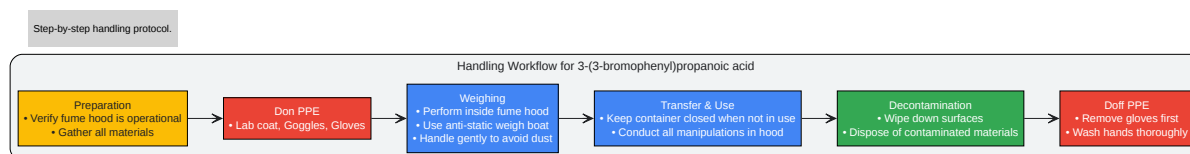
Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. It must be selected based on the specific hazards.[3][11]

PPE Category	Item	Specification & Rationale
Eye/Face Protection	Safety Goggles	Chemical splash-resistant, tight-sealing goggles are mandatory to protect against airborne particles and prevent serious eye irritation (H319).[3][11]
Hand Protection	Nitrile Gloves	Wear chemical-resistant gloves.[3] Disposable nitrile gloves provide adequate protection against incidental contact.[11] Always inspect gloves before use and use proper removal technique to avoid skin contact.
Body Protection	Laboratory Coat	A buttoned lab coat must be worn to protect against skin irritation (H315) from spills or dust.[11]
Respiratory Protection	N95 Dust Mask / Respirator	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be used if there is a potential for dust generation outside of a fume hood, or if ventilation is insufficient, to prevent respiratory irritation (H335).[3][10][11]

Standard Operating Protocol for Handling

Adherence to a strict, step-by-step protocol is essential for minimizing exposure risk.



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Caption: A sequential workflow ensures all safety checks are performed in the correct order.

Experimental Protocol:

- **Preparation:** Before handling, ensure the chemical fume hood is functioning correctly. Assemble all necessary equipment (spatulas, weigh paper/boat, reaction vessel) inside the hood to minimize traffic in and out of the containment area.
- **PPE Donning:** Put on all required PPE as specified in the table above (Section 3.2).
- **Handling:**
 - Carefully open the container inside the fume hood.
 - Use a spatula to gently transfer the desired amount of the solid. Avoid scooping actions that could generate dust.[9][10]
 - Close the main container lid as soon as the transfer is complete.[7][9]
- **Post-Handling:**
 - Wipe down the spatula and any surfaces inside the fume hood that may have been contaminated.
 - Properly dispose of any contaminated weigh paper, gloves, or other disposable materials in a designated hazardous waste container.[4]

- Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)[\[7\]](#)

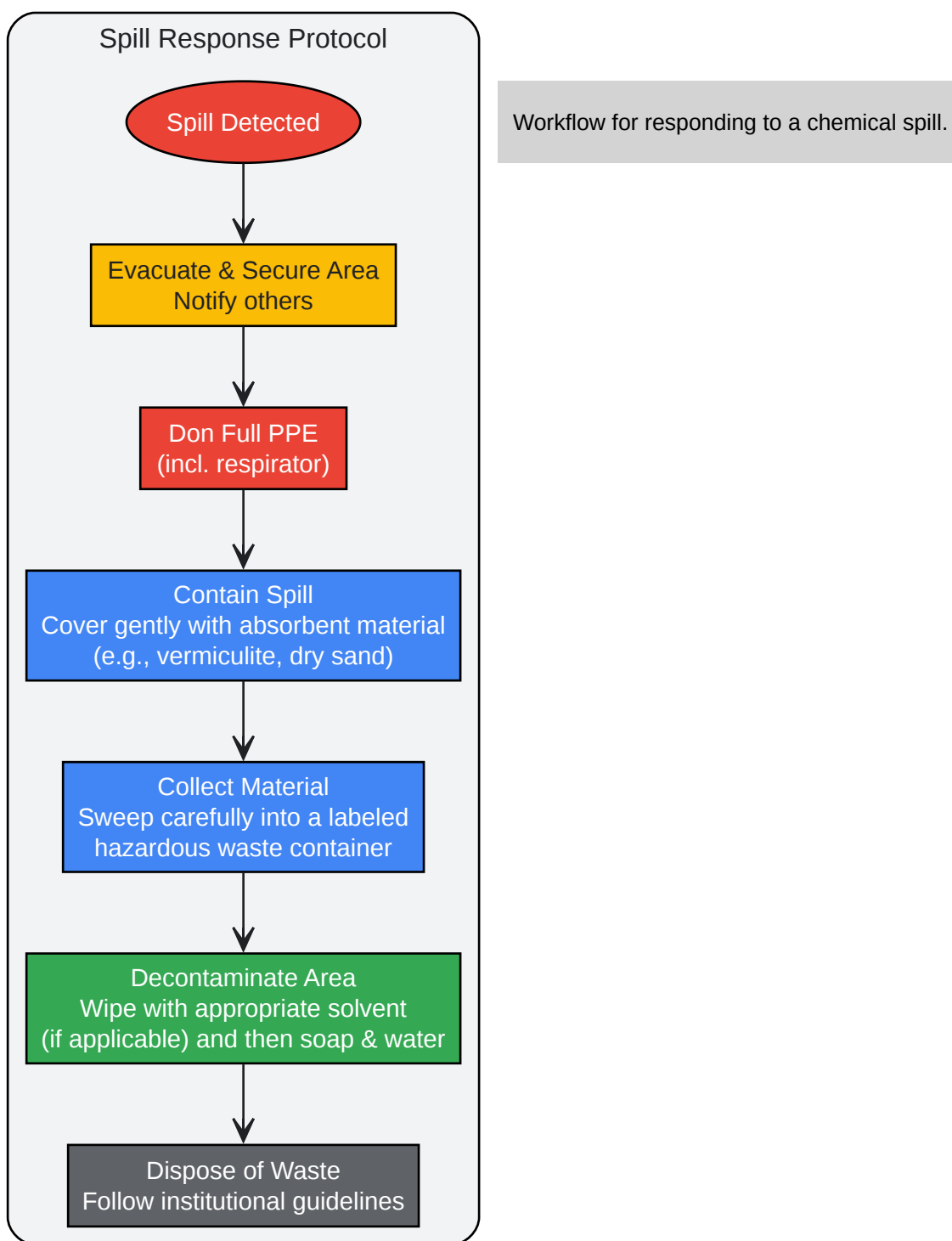
Emergency Protocols

Immediate and correct response to an exposure or spill is critical.

First-Aid Measures

- If Inhaled (H335): Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)[\[10\]](#)
- In Case of Skin Contact (H315): Immediately take off all contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[\[4\]](#)[\[7\]](#)
- In Case of Eye Contact (H319): Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[4\]](#) Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[\[7\]](#)
- If Swallowed (H302): Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[4\]](#)[\[7\]](#)

Accidental Release Measures (Spill Response)



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Caption: A systematic spill response minimizes exposure and environmental contamination.

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the immediate area.[\[7\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear full personal protective equipment, including respiratory protection.[\[7\]](#)
- Contain: Gently cover the spill with an inert absorbent material like vermiculite or dry sand to prevent dust from becoming airborne.
- Collect: Carefully sweep or scoop the material into a designated, labeled container for hazardous waste.[\[12\]](#) Avoid aggressive actions that create dust.
- Decontaminate: Clean the spill area thoroughly with a damp cloth, followed by soap and water.
- Dispose: Dispose of all cleanup materials and contaminated PPE as hazardous waste according to institutional and local regulations.[\[10\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[\[4\]](#)[\[7\]](#)
- Specific Hazards: During a fire, hazardous decomposition products such as carbon monoxide, carbon dioxide, and hydrogen bromide may be formed.[\[10\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with fumes and combustion products.[\[4\]](#)[\[7\]](#)[\[10\]](#)

Storage and Disposal

Storage

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Security: The container should be stored in a locked cabinet or area with restricted access, as indicated by precautionary statement P405 (Store locked up).[\[7\]](#)

- Incompatibilities: Keep away from strong oxidizing agents.[10]

Disposal

Disposal of **3-(3-bromophenyl)propanoic acid** and its containers must be handled as hazardous waste.[4][10] All waste disposal procedures must be in strict accordance with all applicable federal, state, and local environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[10]

Toxicological Information

The GHS classification provides the primary toxicological insights for this compound. It is harmful if ingested (acute oral toxicity) and is a known irritant to the skin, eyes, and respiratory system.[1][7] There is limited publicly available data on chronic effects or carcinogenicity, therefore, the precautionary principle dictates that all exposure should be minimized. All chemical products should be treated with the recognition of having unknown hazards and toxicity.[9]

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